

Physical and chemical characteristics of Arlasolve DMI

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Compound of Interest

Compound Name: Arlasolve DMI

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Arlasolve DMI: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Arlasolve DMI, chemically known as Dimethyl Isosorbide (DMI), is a high-purity solvent and carrier that is gaining significant traction in the pharmaceutical and cosmetic industries.^{[1][2]} Derived from renewable resources, it offers a safe and effective mechanism for enhancing the delivery of active pharmaceutical ingredients (APIs).^{[2][3]} This technical guide provides an in-depth overview of the physical and chemical characteristics of **Arlasolve DMI**, complete with quantitative data, experimental methodologies, and mechanistic diagrams to support its application in research and drug development.

Core Physical and Chemical Properties

Arlasolve DMI is a colorless, clear liquid with a mild, characteristic odor.^[4] It is a non-flammable, stable compound under normal storage conditions.^{[5][6]} The fundamental identifiers and properties of **Arlasolve DMI** are summarized below.

Property	Value	Source(s)
Chemical Name	Dimethyl Isosorbide	[7]
INCI Name	Dimethyl Isosorbide	[8]
Synonyms	Isosorbide dimethyl ether, 1,4:3,6-Dianhydro-2,5-di-O-methyl-D-glucitol	[5][9]
CAS Number	5306-85-4	[7][9][10]
Molecular Formula	C8H14O4	[9][10]
Molecular Weight	174.19 g/mol	[9][10][11]

Quantitative Physicochemical Data

The following tables provide detailed quantitative data on the key physicochemical properties of **Arlasolve DMI**, crucial for formulation development and stability testing.

Table 1: Thermal and Density Properties

Parameter	Value	Conditions	Source(s)
Boiling Point	93-95 °C	0.1 mmHg	[12][13]
234 °C	760 mmHg	[14]	
Melting Point	-70 °C	[7][10][14]	
Flash Point	108.33 °C	Closed Cup	[12][15]
Density	1.15 g/mL	25 °C	[10][16]
Specific Gravity	1.150	25 °C	[12]

Table 2: Solubility and Partitioning

Parameter	Value	Conditions	Source(s)
Solubility in Water	Soluble	[7][10][13]	
logP (o/w)	-0.423 to -0.6	Estimated	[11][12]
Miscibility	Miscible with water, most organic solvents, and non-ionic surfactants.[1][17] Insoluble in hydrogenated castor oil, lanolin, mineral oils, and silicone oil.[1]		

Table 3: Optical and Fluid Properties

Parameter	Value	Conditions	Source(s)
Refractive Index	1.461	20 °C	[12]
Viscosity (Dynamic)	6.80 cP	25 °C	[5]
6.70 mPa·s	25 °C	[18]	
2.79 mPa·s	60 °C	[18]	
Surface Tension	33.8 mN/m	20 °C	[5]

Experimental Protocols

Detailed methodologies are essential for replicating and verifying the physicochemical properties of **Arlasolve DMI**. Below are descriptions of the standard protocols used to determine key parameters.

Determination of Partition Coefficient (logP)

The partition coefficient between n-octanol and water (logP) is a critical parameter for predicting the skin penetration capabilities of a substance. For **Arlasolve DMI**, this is often estimated using fragmentation techniques as outlined in OECD Test Guideline 117.

Methodology:

- Principle: The method is based on the principle of additivity of fragmental constants. The molecule is dissected into its constituent fragments (atoms or functional groups).
- Calculation: The logP value is calculated by summing the hydrophobic or hydrophilic fragmental constants of all the fragments that constitute the molecule.
- Software: Computational programs such as KOWWIN (part of the EPIWIN™ suite) are commonly used to perform these calculations based on the chemical structure.[4]

Viscosity Measurement

The viscosity of **Arlasolve DMI** and its mixtures can be determined using a rotational viscometer.

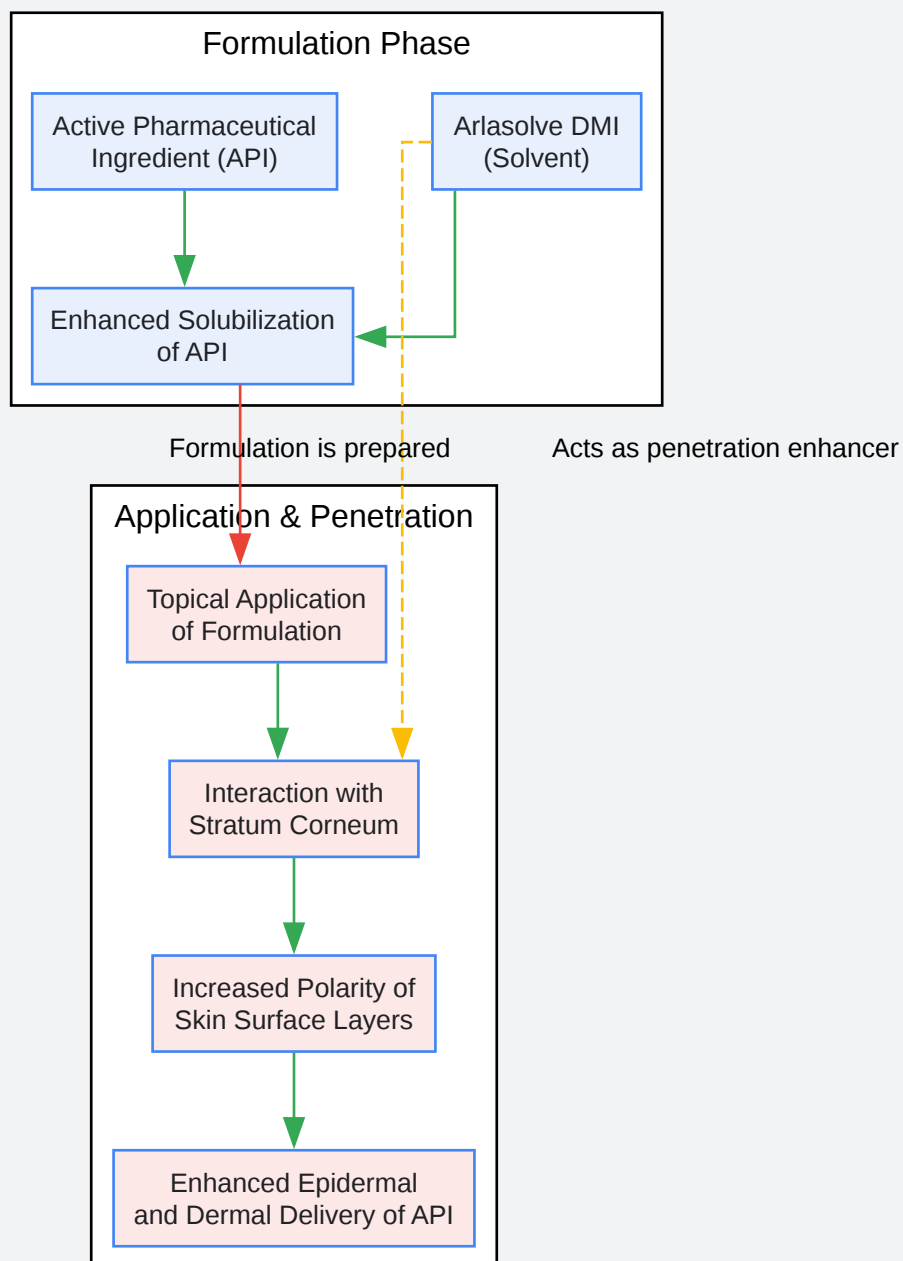
Methodology:

- Instrumentation: A rotational viscometer (e.g., a Brookfield viscometer) is used.
- Procedure:
 - A defined volume of the liquid sample (**Arlasolve DMI**) is placed in the instrument's sample holder.
 - The temperature of the sample is controlled using a water bath to the desired measurement temperature (e.g., 25 °C, 40 °C, 60 °C).[18]
 - A spindle is immersed in the liquid and rotated at a constant speed.
 - The torque required to rotate the spindle is measured, which is proportional to the dynamic viscosity of the fluid.
 - Measurements are taken at different shear rates to assess the Newtonian or non-Newtonian behavior of the liquid.

Mechanism of Action in Drug Delivery

Arlasolve DMI primarily functions as a solvent and a penetration enhancer to improve the delivery of active ingredients into the skin.[3][19] Its mechanism can be visualized as a multi-step process.

Mechanism of Action: Arlasolve DMI as a Penetration Enhancer



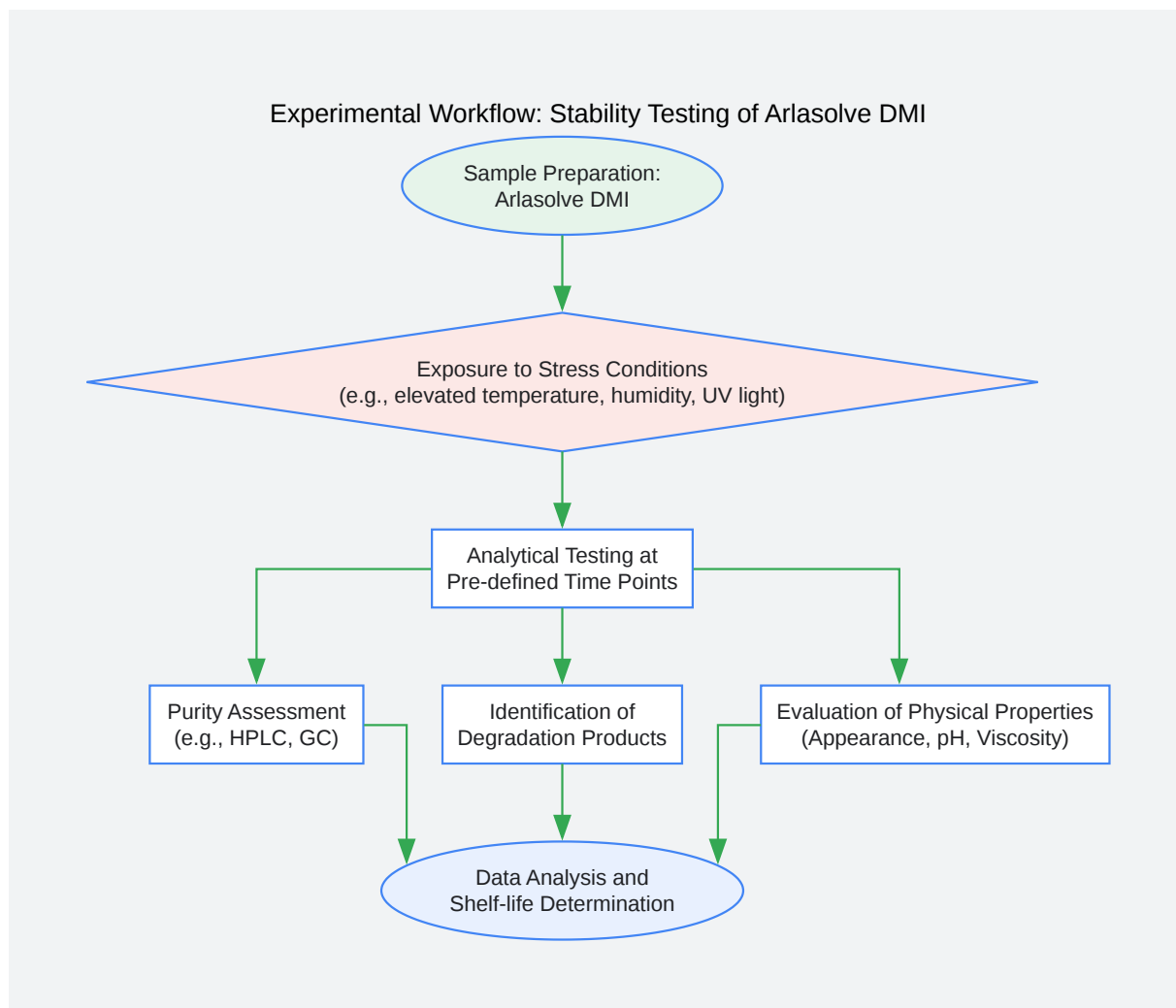
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Caption: Workflow of **Arlasolve DMI** enhancing API delivery.

The diagram illustrates the dual role of **Arlasolve DMI**. Initially, it acts as a powerful solvent to dissolve the API within the formulation, preventing re-agglomeration and ensuring a homogenous product.^{[19][20]} Upon topical application, it interacts with the stratum corneum, the outermost layer of the skin. By increasing the polarity of the skin's surface, it facilitates the penetration of the solubilized active ingredient into the deeper layers of the epidermis and dermis.^{[19][21]}

Stability and Safety Profile

Arlasolve DMI is a stable compound under normal conditions of use and storage.^{[5][6]} It is not expected to hydrolyze in the environmental pH range of 4-9.^[4] Safety data sheets indicate that it is not classified as a hazardous substance.^[22] Patch tests on human volunteers have shown that it does not have irritating properties.^[22] This favorable safety profile, combined with its efficacy as a delivery vehicle, makes it a valuable excipient in the development of topical and transdermal drug products.^[19]



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